Application Notes and Protocols: 13-cis-Retinonitrile in Organic Synthesis

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Compound of Interest

Compound Name:	*13-cis-Retinonitrile*
CAS No.:	*20638-89-5*
Cat. No.:	*B583475*

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Introduction: Unlocking the Synthetic Potential of 13-cis-Retinonitrile

13-cis-Retinonitrile stands as a versatile, yet underutilized, intermediate in the synthesis of novel retinoids and complex molecular architectures. As a derivative of vitamin A, its conjugated polyene backbone, terminating in a reactive nitrile functionality, offers a unique platform for a variety of chemical transformations.[1] This guide provides a comprehensive overview of the potential applications of **13-cis-retinonitrile** in organic synthesis, complete with detailed protocols and mechanistic insights. While direct literature on the synthetic use of **13-cis-retinonitrile** is limited, the principles outlined herein are derived from well-established reactions of α,β-unsaturated nitriles and have been adapted to the specific considerations required for the sensitive retinoid framework. All operations involving retinoids should be performed under an inert atmosphere and protected from light to prevent isomerization and degradation.[2]

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I. Synthesis of 13-cis-Retinonitrile: A Gateway to Retinoid Diversification

The most direct route to **13-cis-retinonitrile** is from its corresponding aldehyde, 13-cis-retinal. This transformation can be achieved through a one-pot reaction involving the formation of an oxime followed by dehydration.

Protocol 1: Synthesis of 13-cis-Retinonitrile from 13-cis-Retinal

This protocol outlines the conversion of 13-cis-retinal to **13-cis-retinonitrile** via an intermediate oxime.

Materials:

- 13-cis-Retinal
- Hydroxylamine hydrochloride ($NH_2OH \cdot HCl$)
- Pyridine
- Anhydrous dichloromethane (DCM)
- Acetic anhydride
- Saturated aqueous sodium bicarbonate ($NaHCO_3$) solution
- Brine
- Anhydrous magnesium sulfate ($MgSO_4$)
- Silica gel for column chromatography
- Hexanes/Ethyl acetate solvent system

Procedure:

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- Oxime Formation: In a round-bottom flask under an argon atmosphere and shielded from light, dissolve 13-cis-retinal (1.0 eq) in anhydrous dichloromethane. Add pyridine (2.0 eq) and hydroxylamine hydrochloride (1.5 eq). Stir the reaction mixture at room temperature for 2-3 hours, monitoring by TLC until the starting material is consumed.

- Dehydration to Nitrile: Cool the reaction mixture to 0 °C in an ice bath. Slowly add acetic anhydride (3.0 eq) dropwise. Allow the reaction to warm to room temperature and stir for an additional 12-16 hours.

- Work-up: Quench the reaction by the slow addition of saturated aqueous $NaHCO_3$ solution. Transfer the mixture to a separatory funnel and extract with dichloromethane (3x). Combine the organic layers, wash with brine, and dry over anhydrous $MgSO_4$.

- Purification: Filter the drying agent and concentrate the filtrate under reduced pressure. Purify the crude product by flash column chromatography on silica gel using a hexanes/ethyl acetate gradient to afford **13-cis-retinonitrile** as a yellow solid.

Causality Behind Experimental Choices:

- The use of pyridine acts as a mild base to neutralize the HCl generated from hydroxylamine hydrochloride.

- Acetic anhydride is a common and effective dehydrating agent for converting oximes to nitriles.

- Performing the reaction at low temperatures during the addition of acetic anhydride helps to control the exothermic nature of the reaction.

- All steps are performed under an inert atmosphere and protected from light to maintain the integrity of the 13-cis isomer and the polyene system.



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Caption: Synthesis of **13-cis-Retinonitrile**.

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II. Hydrolysis: Accessing 13-cis-Retinoic Acid and Amides

The nitrile group of **13-cis-retinonitrile** can be hydrolyzed under acidic or basic conditions to yield 13-cis-retinoic acid or the corresponding amide, respectively.[3][4] Given the sensitivity of the retinoid backbone, mild reaction conditions are crucial to prevent unwanted isomerization or degradation.

Protocol 2: Mild Basic Hydrolysis to 13-cis-Retinamide

This protocol describes the partial hydrolysis of **13-cis-retinonitrile** to 13-cis-retinamide using a peroxide-mediated method under relatively mild basic conditions.[5]

Materials:

- **13-cis-Retinonitrile**
- tert-Butanol
- Water
- 30% Hydrogen peroxide (H_2O_2)
- 1 M Sodium hydroxide (NaOH) solution
- Ethyl acetate
- Brine
- Anhydrous sodium sulfate (Na_2SO_4)

Procedure:

- Reaction Setup: Dissolve **13-cis-retinonitrile** (1.0 eq) in a mixture of tert-butanol and water.
- Hydrolysis: Add 1 M NaOH solution (2.0 eq) followed by the dropwise addition of 30% H_2O_2 (5.0 eq) at room temperature. Stir the mixture for 4-6 hours, monitoring by TLC.

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- Work-up: Upon completion, dilute the reaction mixture with water and extract with ethyl acetate (3x).
- Purification: Combine the organic layers, wash with brine, dry over anhydrous Na_2SO_4, and concentrate under reduced pressure. Purify the crude product by column chromatography to yield 13-cis-retinamide.

Protocol 3: Acid-Catalyzed Hydrolysis to 13-cis-Retinoic Acid

Complete hydrolysis to the carboxylic acid can be achieved under acidic conditions.[6]

Materials:

- **13-cis-Retinonitrile**
- Aqueous sulfuric acid (e.g., 6 M)
- 1,4-Dioxane
- Diethyl ether
- Saturated aqueous sodium bicarbonate ($NaHCO_3$) solution
- 1 M Hydrochloric acid (HCl)

Procedure:

- Reaction Setup: In a round-bottom flask, suspend **13-cis-retinonitrile** (1.0 eq) in a mixture of 1,4-dioxane and aqueous sulfuric acid.
- Hydrolysis: Heat the mixture to a gentle reflux (ca. 80-90 °C) for 12-24 hours, or until TLC analysis indicates complete consumption of the starting material.
- Work-up: Cool the reaction to room temperature and pour it into a separatory funnel containing diethyl ether and water. Extract the aqueous layer with diethyl ether (2x).

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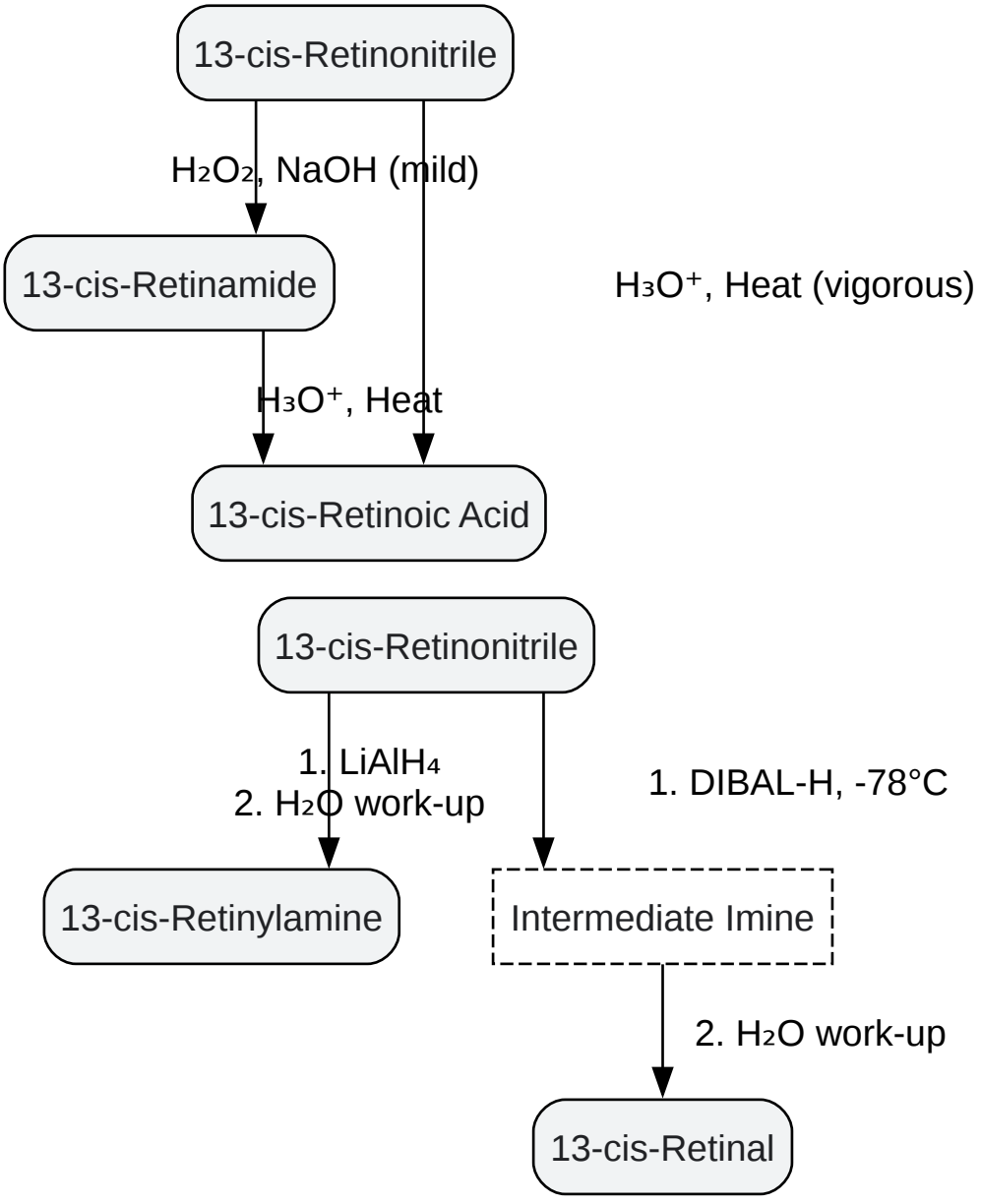
- Purification: Combine the organic layers and extract the product into a saturated aqueous $NaHCO_3$ solution. Wash the basic aqueous layer with diethyl ether to remove any non-acidic impurities. Carefully acidify the aqueous layer with 1 M HCl until a precipitate forms. Extract the product with diethyl ether (3x), dry the combined organic layers over anhydrous Na_2SO_4, and concentrate under reduced pressure to afford 13-cis-retinoic acid.



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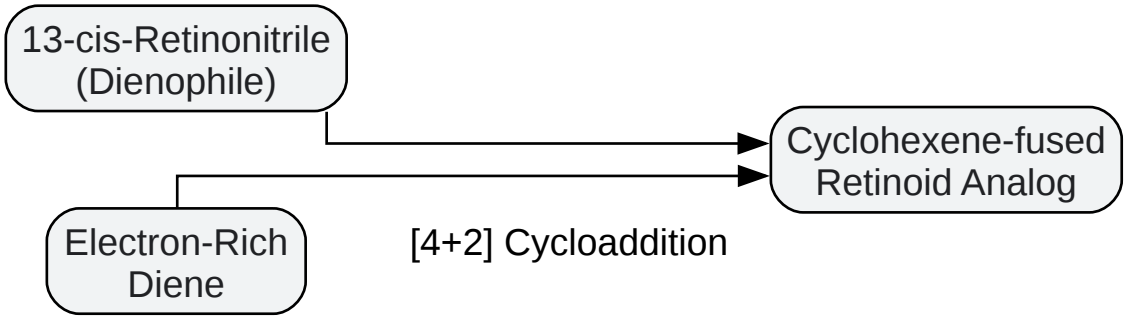

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